

Safety data sheet and handling precautions for Acid Red 119

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid red 119

Cat. No.: B1196764

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of Acid Red 119

This guide provides comprehensive safety data and handling precautions for **Acid Red 119**, tailored for researchers, scientists, and drug development professionals. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough overview of safe laboratory practices.

Chemical and Physical Properties

Acid Red 119 is a red, odorless powder. It is a double azo dye used in the textile, leather, and paper industries for coloration.^{[1][2][3]} Its key physical and chemical properties are summarized below.

| Property | Value | Reference |
|-------------------|--|-----------|
| Synonyms | C.I. Acid Red 119, Acid Red V, Weak Acid Red Brown V | [1][4] |
| CAS Number | 12220-20-1, 70210-06-9 | [1][5] |
| Molecular Formula | C ₃₁ H ₂₅ N ₅ Na ₂ O ₆ S ₂ | [1][5] |
| Molecular Weight | 637.67 g/mol | [1][5] |
| Appearance | Red Powder | [2][5] |
| Odor | Odorless | [5] |
| Melting Point | >320°C | [6] |
| Solubility | Soluble in water | [2] |
| pH | 7.5 | [5] |

Hazard Identification and Classification

Acid Red 119 is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.[6]

GHS Hazard Statements:

- H315: Causes skin irritation.[6][7]
- H319: Causes serious eye irritation.[6][7]
- H335: May cause respiratory irritation.[6]

Potential Health Effects:

- Inhalation: May cause irritation to the respiratory tract.[5]
- Eye Contact: Causes serious eye irritation, which may result in redness, pain, or severe eye damage.[6]

- Skin Contact: Causes skin irritation, which may be characterized by itching, scaling, reddening, or blistering.[6]
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[5]

Safe Handling and Storage Protocols

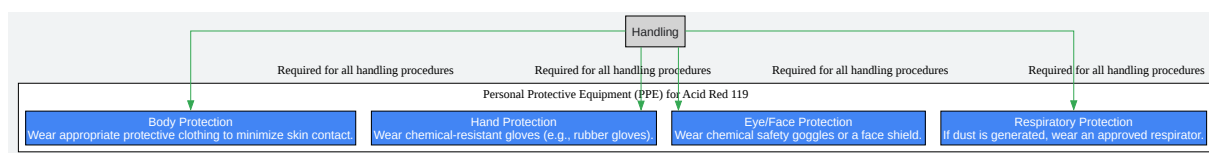
Adherence to proper handling and storage protocols is crucial to minimize exposure and ensure laboratory safety.

Engineering Controls

- Work should be conducted in a well-ventilated area.[6]
- Use a local exhaust ventilation system or a chemical fume hood to control airborne dust levels.[5]
- An eyewash station and a safety shower must be readily accessible in the work area.[5]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is mandatory when handling **Acid Red 119**.



[Click to download full resolution via product page](#)

Caption: PPE selection guide for handling **Acid Red 119**.

Handling Procedures

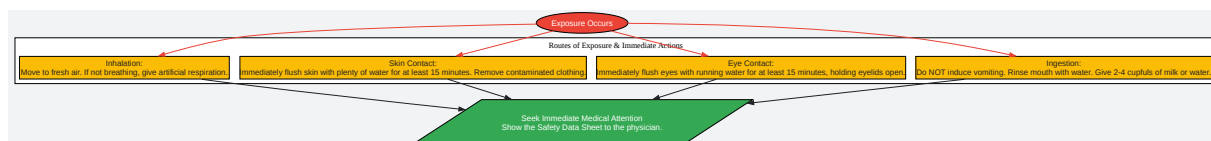
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Minimize dust generation and accumulation.[\[5\]](#)
- Wash hands thoroughly after handling the substance and before breaks.[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[6\]](#)
- Use non-sparking tools and take precautionary measures against static discharge if working with large quantities of powder.[\[8\]](#)

Storage Conditions

- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[6\]](#)
- Keep containers tightly closed when not in use.[\[5\]](#)[\[9\]](#)
- Protect from direct sunlight and heat sources.[\[9\]](#)
- Store away from strong oxidizing agents.[\[5\]](#)

Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are critical in the event of exposure.



[Click to download full resolution via product page](#)

Caption: Workflow for emergency first-aid procedures.

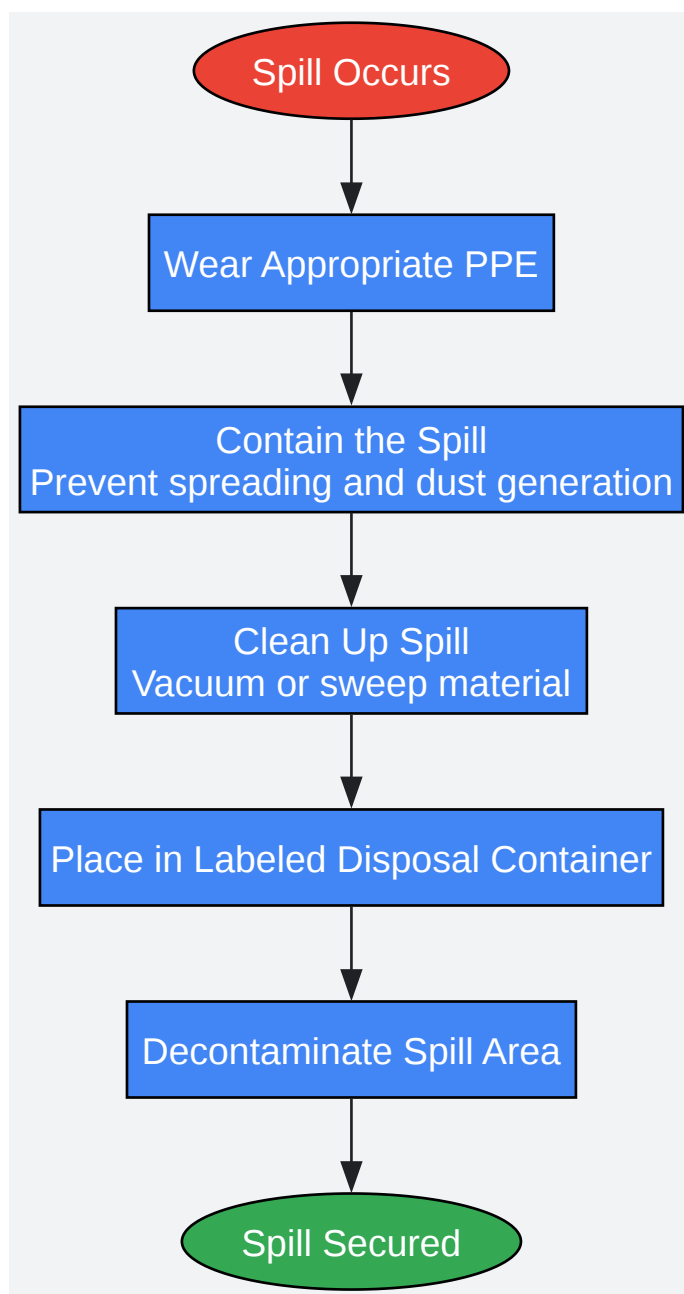
First-Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6]
- Skin Contact: Immediately flush the affected area with large amounts of running water for at least 15 minutes while removing contaminated clothing and shoes.[6] Get medical aid if irritation persists.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][6]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Accidental Release and Disposal

Spill Cleanup Protocol

- Evacuate: Keep unprotected personnel away from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Avoid generating dust.[\[5\]](#)[\[6\]](#)
- Clean-up: Vacuum or sweep up the material using a method that does not disperse dust into the air. Place the collected material into a suitable, labeled container for disposal.[\[5\]](#)[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly.
- PPE: Use proper personal protective equipment as outlined in Section 3.2 during cleanup.[\[5\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for spill cleanup.

Waste Disposal

- Disposal must be in accordance with local, state, and federal regulations.
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[6]

- Entrust disposal to a licensed waste disposal company.

Toxicological and Ecological Information

Toxicological Data

Quantitative data on acute toxicity (LD50/LC50) for **Acid Red 119** is largely unavailable in the provided safety data sheets.^{[5][6]} It is not listed as a carcinogen by IARC, NTP, or OSHA.^[6] However, mutagenicity data has been reported.^[5] Symptoms of overexposure can include irritation to the skin, eyes, and respiratory system, and may lead to serious illness.^[6]

Ecological Data

There is no specific data available regarding the ecotoxicity, persistence, degradability, or bioaccumulative potential of **Acid Red 119**.^[6] It is advised to prevent the product from entering drains, waterways, or soil to avoid environmental contamination.^{[6][8]}

Stability and Reactivity

| Parameter | Description | Reference |
|------------------------------------|---|-------------------|
| Reactivity | Not available. | ^[6] |
| Chemical Stability | Stable under recommended storage and handling conditions. | ^{[5][8]} |
| Possibility of Hazardous Reactions | No known hazardous reactions. | ^[8] |
| Conditions to Avoid | Dust generation, excess heat, sources of ignition. | ^{[5][6]} |
| Incompatible Materials | Strong oxidizing agents, strong reducing agents. | ^{[5][8]} |
| Hazardous Decomposition Products | Carbon oxides, Nitrogen oxides (NOx), Sulfur oxides. | ^{[5][6]} |

This guide is intended for informational purposes for a professional audience and should be used in conjunction with a complete Safety Data Sheet provided by the supplier. Always

perform a risk assessment before undertaking any new procedures involving this chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. colorantsgroup.com [colorantsgroup.com]
- 3. China Biggest Acid Red 119 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- 4. China Acid Red 119 Manufacturers, Suppliers, Factory - Free Sample - COLOR BLOOM [colorbloomdyes.com]
- 5. cncolorchem.com [cncolorchem.com]
- 6. aksci.com [aksci.com]
- 7. lociforensics.nl [lociforensics.nl]
- 8. kochcolor.com [kochcolor.com]
- 9. krishnadyes.net [krishnadyes.net]
- To cite this document: BenchChem. [Safety data sheet and handling precautions for Acid Red 119]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196764#safety-data-sheet-and-handling-precautions-for-acid-red-119]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com